

Solubility of 4-Bromo-3-chloropyridine in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Bromo-3-chloropyridine**

Cat. No.: **B1272051**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromo-3-chloropyridine is a halogenated pyridine derivative that serves as a critical building block in the synthesis of pharmaceuticals and agrochemicals.^[1] Its utility as a versatile intermediate necessitates a thorough understanding of its physical properties, particularly its solubility in various organic solvents, which is crucial for reaction optimization, purification, and formulation. This technical guide provides an overview of the known solubility characteristics of **4-Bromo-3-chloropyridine**, details established experimental protocols for solubility determination, and outlines its role in synthetic chemistry. While specific quantitative solubility data for **4-Bromo-3-chloropyridine** in a range of organic solvents is not readily available in published literature, this guide offers the methodologies for researchers to generate this critical data.

Introduction

4-Bromo-3-chloropyridine (CAS No: 73583-41-2) is a solid crystalline compound with a molecular weight of 192.44 g/mol .^{[2][3][4]} Its structure, featuring both a bromine and a chlorine atom on the pyridine ring, provides multiple reaction sites for synthetic transformations, making it a valuable precursor in the development of complex molecules.^[1] Understanding its solubility is paramount for chemists in designing synthetic routes, developing purification strategies such as crystallization, and for professionals in drug development formulating new chemical entities.

Physical Properties of **4-Bromo-3-chloropyridine**:

Property	Value	Reference
Molecular Formula	C₅H₃BrClN	[2] [3] [4]
Molecular Weight	192.44 g/mol	[2] [3]
Melting Point	67-75 °C	[5]
Boiling Point	219.8 °C at 760 mmHg	[5]

| Appearance | White to light yellow crystalline solid |[\[1\]](#) |

Solubility Data

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative solubility data for **4-Bromo-3-chloropyridine** in common organic solvents. The principle of "like dissolves like" suggests that this polar aromatic compound would exhibit reasonable solubility in polar organic solvents. However, experimental determination is necessary to quantify the solubility in solvents relevant to its applications.

The following table is provided as a template for researchers to populate with experimentally determined solubility data.

Table 1: Experimentally Determined Solubility of **4-Bromo-3-chloropyridine**

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)
Methanol			
Ethanol			
Isopropanol			
Acetone			
Ethyl Acetate			
Dichloromethane			
Toluene			
Acetonitrile			
N,N-Dimethylformamide (DMF)			
Dimethyl Sulfoxide (DMSO)			

Experimental Protocols for Solubility Determination

Several well-established methods can be employed to determine the solubility of **4-Bromo-3-chloropyridine**. The choice of method depends on the required accuracy, the amount of substance available, and the available analytical equipment.

Shake-Flask Method

The shake-flask method is considered the "gold standard" for determining thermodynamic (equilibrium) solubility.[2][6]

Methodology:

- Preparation of a Saturated Solution: An excess amount of **4-Bromo-3-chloropyridine** is added to a known volume of the selected organic solvent in a flask.

- Equilibration: The flask is sealed and agitated (e.g., in a shaker bath) at a constant temperature for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: The saturated solution is left undisturbed to allow the excess solid to settle. Alternatively, centrifugation or filtration can be used to separate the solid from the liquid phase.
- Quantification: The concentration of **4-Bromo-3-chloropyridine** in the clear supernatant is determined using a suitable analytical technique.

Gravimetric Analysis

This is a straightforward method for determining solubility, particularly when the solvent is volatile.

Methodology:

- Sample Preparation: A known volume of the saturated solution, obtained from the shake-flask method, is carefully transferred to a pre-weighed container.
- Solvent Evaporation: The solvent is evaporated under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dried solute is achieved.
- Calculation: The mass of the dissolved solid is used to calculate the solubility in terms of g/100 mL or other units.

UV/Vis Spectroscopy

This method is suitable if the compound has a chromophore that absorbs in the UV-Visible range and the solvent is transparent in that region. Pyridine and its derivatives typically exhibit UV absorbance.[\[7\]](#)

Methodology:

- Wavelength of Maximum Absorbance (λ_{max}) Determination: A dilute solution of **4-Bromo-3-chloropyridine** in the chosen solvent is scanned with a UV/Vis spectrophotometer to determine the λ_{max} .

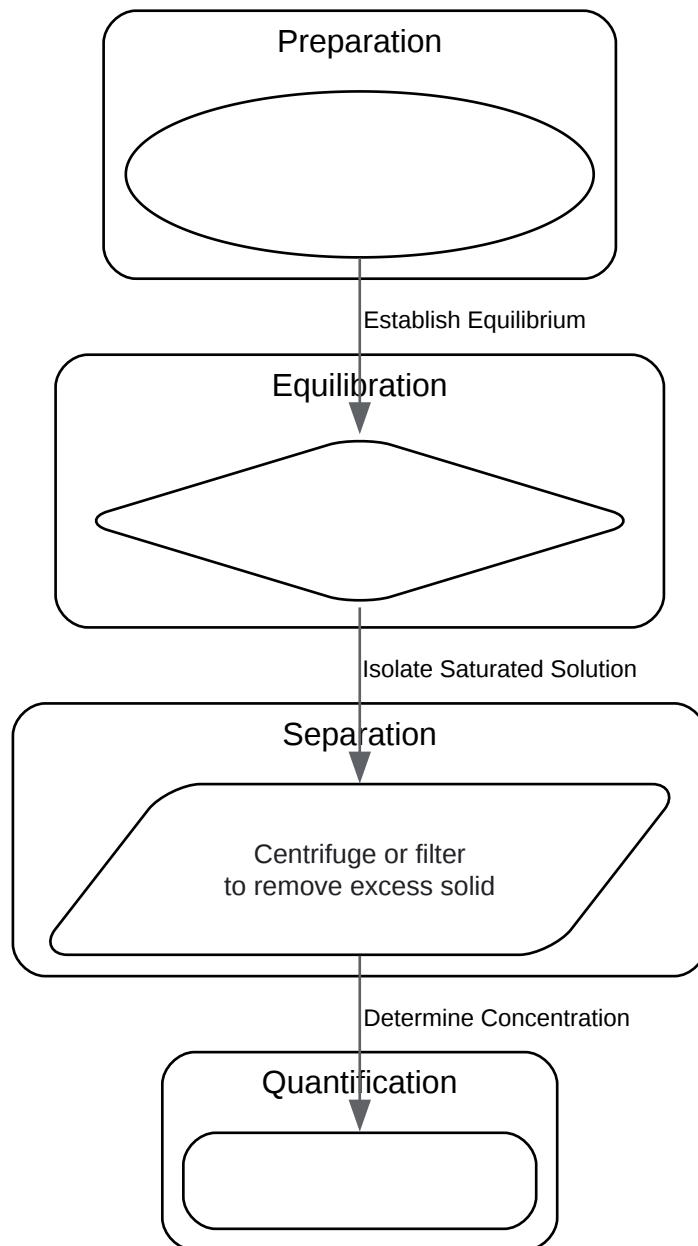
- Calibration Curve: A series of standard solutions of known concentrations are prepared, and their absorbance at the λ_{max} is measured to construct a calibration curve (Absorbance vs. Concentration).
- Sample Analysis: The saturated solution obtained from the shake-flask method is diluted appropriately to fall within the concentration range of the calibration curve. The absorbance of the diluted solution is then measured.
- Concentration Determination: The concentration of the diluted sample is determined from the calibration curve, and the original solubility is calculated by accounting for the dilution factor.

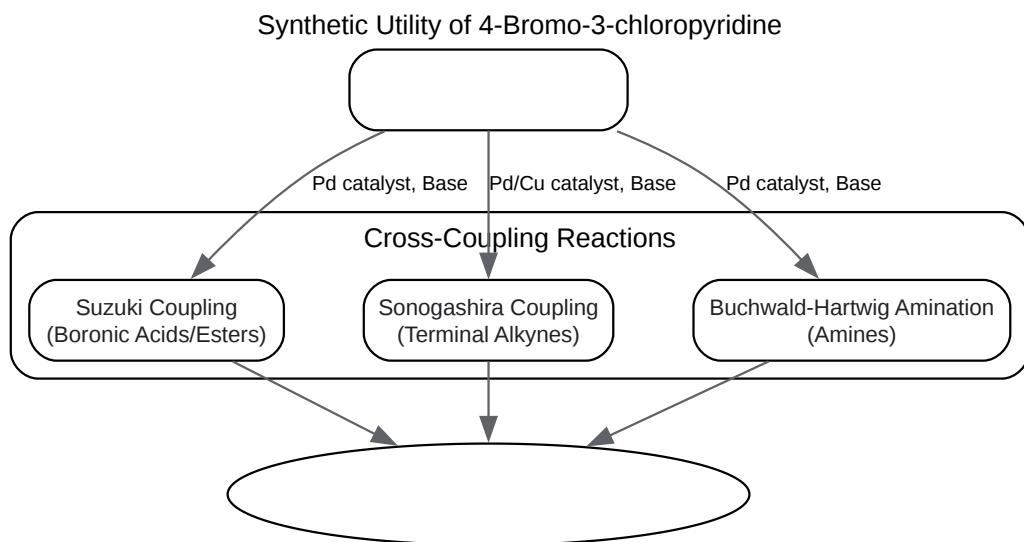
Role in Synthetic Chemistry and Visualization

4-Bromo-3-chloropyridine is a versatile building block in organic synthesis, primarily utilized in cross-coupling reactions to form carbon-carbon and carbon-heteroatom bonds. Its differential reactivity of the bromine and chlorine substituents allows for selective functionalization.

Below are diagrams illustrating a general experimental workflow for solubility determination and the role of **4-Bromo-3-chloropyridine** in synthetic pathways.

Workflow for Solubility Determination (Shake-Flask Method)





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